

Standard Operating Procedure: Proper Disposal of 2-Bromocyclopentanone

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Compound of Interest

Compound Name: **2-Bromocyclopentanone**

Cat. No.: **B1279250**

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This document provides essential safety and logistical information for the proper disposal of **2-Bromocyclopentanone**, a halogenated ketone. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. This substance is classified as harmful if swallowed and causes severe skin burns and eye damage, necessitating careful handling at all stages of use and disposal.[1][2]

Immediate Safety Precautions & Personal Protective Equipment (PPE)

Before handling **2-Bromocyclopentanone** for any purpose, including disposal, all personnel must be equipped with the appropriate PPE.

- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile or neoprene).[1]
- Eye/Face Protection: Use chemical splash goggles and a face shield.[3]
- Skin and Body Protection: Wear a lab coat, apron, or other protective clothing to prevent skin contact.[1][3]
- Ventilation: Always handle this chemical in a well-ventilated area, preferably inside a certified chemical fume hood.[1]

Step-by-Step Disposal Procedure

Disposal of **2-Bromocyclopentanone** must be managed through your institution's hazardous waste program. Direct disposal into sanitary sewers or regular trash is strictly prohibited.[4]

Step 1: Waste Classification

- Classify **2-Bromocyclopentanone** waste as Hazardous Halogenated Organic Waste.[5] This classification is crucial for proper segregation and disposal routing.

Step 2: Waste Segregation and Collection

- Segregate: Keep halogenated waste, like **2-Bromocyclopentanone**, separate from non-halogenated chemical waste to comply with disposal regulations and prevent incompatible chemical reactions.[5]
- Container: Collect the waste in a designated, leak-proof container that is chemically compatible with the material. The container must be in good condition, free of cracks or rust, and have a secure, tight-fitting lid.[1][6]
- Labeling: As soon as the first drop of waste is added, label the container clearly with a "Hazardous Waste" label.[6] The label must include the full chemical name ("**2-Bromocyclopentanone**") and a clear indication of its hazards (e.g., "Corrosive," "Toxic").

Step 3: Temporary Storage

- Location: Store the sealed waste container in a designated and marked Satellite Accumulation Area (SAA) within the laboratory.
- Conditions: The container must remain closed except when adding waste.[6] Store it away from incompatible materials and sources of ignition.[1]

Step 4: Arrange for Professional Disposal

- Contact EHS: Once the container is nearly full (do not exceed 75% capacity) or when the waste is no longer being generated, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[5][7]

- Documentation: Follow all institutional procedures for waste handover, which may include completing a waste manifest or online pickup request.
- Final Disposal Method: The EHS-approved vendor will typically use controlled incineration with flue gas scrubbing or another licensed chemical destruction method.[\[1\]](#)

Data Presentation: Hazard and Disposal Summary

The following table summarizes key data for **2-Bromocyclopentanone**. Specific quantitative limits for disposal are determined by federal, state, and local regulations and are not universally defined.

Parameter	Value / Guideline	Source
Chemical Name	2-Bromocyclopentanone	[2]
CAS Number	21943-50-0	[2]
GHS Hazard Class	Acute Toxicity 4 (Oral), Skin Corrosion 1B	[1] [2]
Hazard Statements	H302: Harmful if swallowed, H314: Causes severe skin burns and eye damage	[1] [2]
Waste Classification	Hazardous Halogenated Organic Waste	[5]
Recommended Disposal	Controlled Incineration / Licensed Chemical Destruction	[1]
Drain Disposal	Prohibited	[4]
Container Filling Limit	Do not fill above 3/4 (75%) of volume	[5]

Experimental Protocol: Small Spill Decontamination

This protocol details the immediate response and cleanup procedure for a small spill (<100 mL) of **2-Bromocyclopentanone** contained within a chemical fume hood. For larger spills,

evacuate the area and contact emergency personnel and EHS immediately.[7][8]

Materials:

- Full set of appropriate PPE (as listed in Section 1)
- Inert absorbent material (e.g., vermiculite, sand, or commercial spill pads)
- Two plastic bags for hazardous waste disposal[8]
- Scoop and brush (spark-proof)[1]
- Decontamination solution (mild detergent and water)
- Paper towels
- Hazardous waste labels

Methodology:

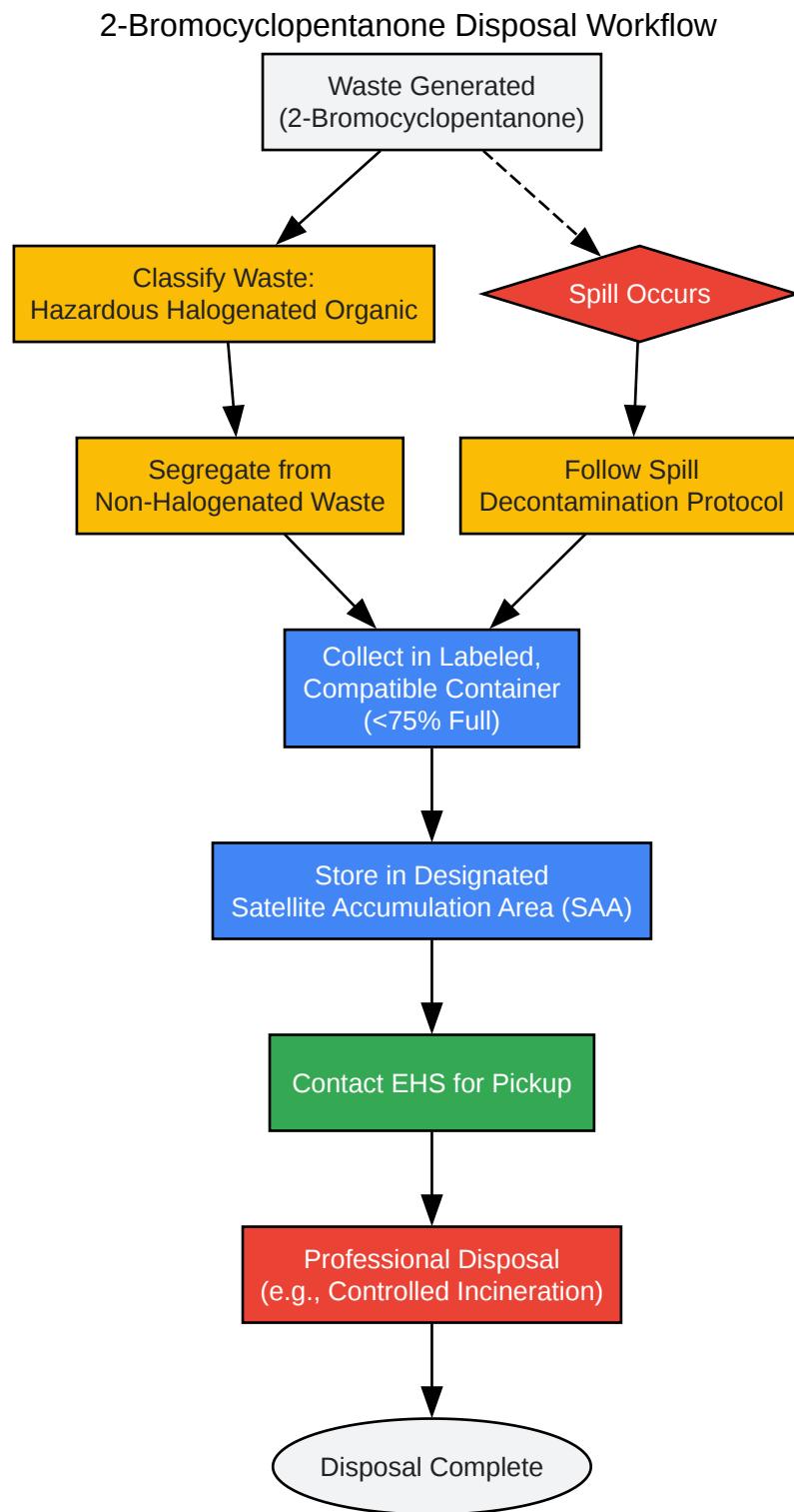
- Alert Personnel: Immediately alert others in the laboratory.
- Ensure Safety: Ensure ventilation is active. Control all sources of ignition.[1]
- Containment: If safe to do so, prevent the spill from spreading by creating a barrier with absorbent material around the spill's perimeter.[7]
- Absorption: Cover the spill with absorbent material, working from the outside in.[8] Allow the material to be fully absorbed.
- Collection: Using a spark-proof scoop and brush, carefully collect the absorbed material. Place it into a designated hazardous waste bag.[1][8]
- Initial Decontamination: Wipe the spill area with paper towels to remove any remaining residue. Place these towels into the same waste bag.
- Final Decontamination: Clean the affected surface with a mild detergent and water solution. [7] Wipe dry with clean paper towels. Place these towels into a second, separate hazardous

waste bag.

- Waste Disposal: Seal both bags, affix a completed hazardous waste label identifying the contents as "Spill Debris containing **2-Bromocyclopentanone**," and manage as hazardous waste according to the procedures in Section 2.[7]
- Report: Report the spill to your laboratory supervisor or Principal Investigator.[7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **2-Bromocyclopentanone**.



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Caption: Workflow for the safe disposal of **2-Bromocyclopentanone** waste.

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